

# Proper Disposal of 2-Aminophenol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Aminophenol

Cat. No.: B121084

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Essential guidance for the safe and compliant disposal of **2-aminophenol**, ensuring the safety of personnel and the protection of the environment. This document outlines immediate safety protocols, step-by-step disposal procedures, and waste management principles for researchers, scientists, and drug development professionals.

## Immediate Safety and Disposal Overview

**2-Aminophenol** is a hazardous chemical that is harmful if swallowed or inhaled and is suspected of causing genetic defects.<sup>[1]</sup> Proper handling and disposal are crucial to minimize risks. All waste containing **2-aminophenol** must be treated as hazardous waste and disposed of in accordance with local, regional, national, and international regulations.<sup>[1][2][3]</sup> It is imperative to avoid releasing this chemical into the environment.<sup>[1][4]</sup>

Key Hazard Information and Disposal Considerations:

Hazard Profile	Disposal Considerations
Harmful if swallowed or inhaled.[1]	Segregate as hazardous waste. Do not mix with non-hazardous materials or incompatible chemical waste.[5]
Suspected of causing genetic defects.[1][2]	Use designated, labeled, and sealed containers. The container must be compatible with the chemical.[5]
May cause skin sensitization.[6][7]	Store waste in a designated, well-ventilated, and secure area. Keep away from ignition sources and incompatible materials.[5]
Combustible solid.[6]	Contact a licensed hazardous waste disposal contractor for pickup and disposal.[5]
Hazardous to aquatic organisms.[8]	Do not empty into drains or release into the environment.[3][6]

## Procedural Step-by-Step Guidance for Disposal

Researchers must adhere to the following procedures for the safe disposal of **2-aminophenol** and associated waste:

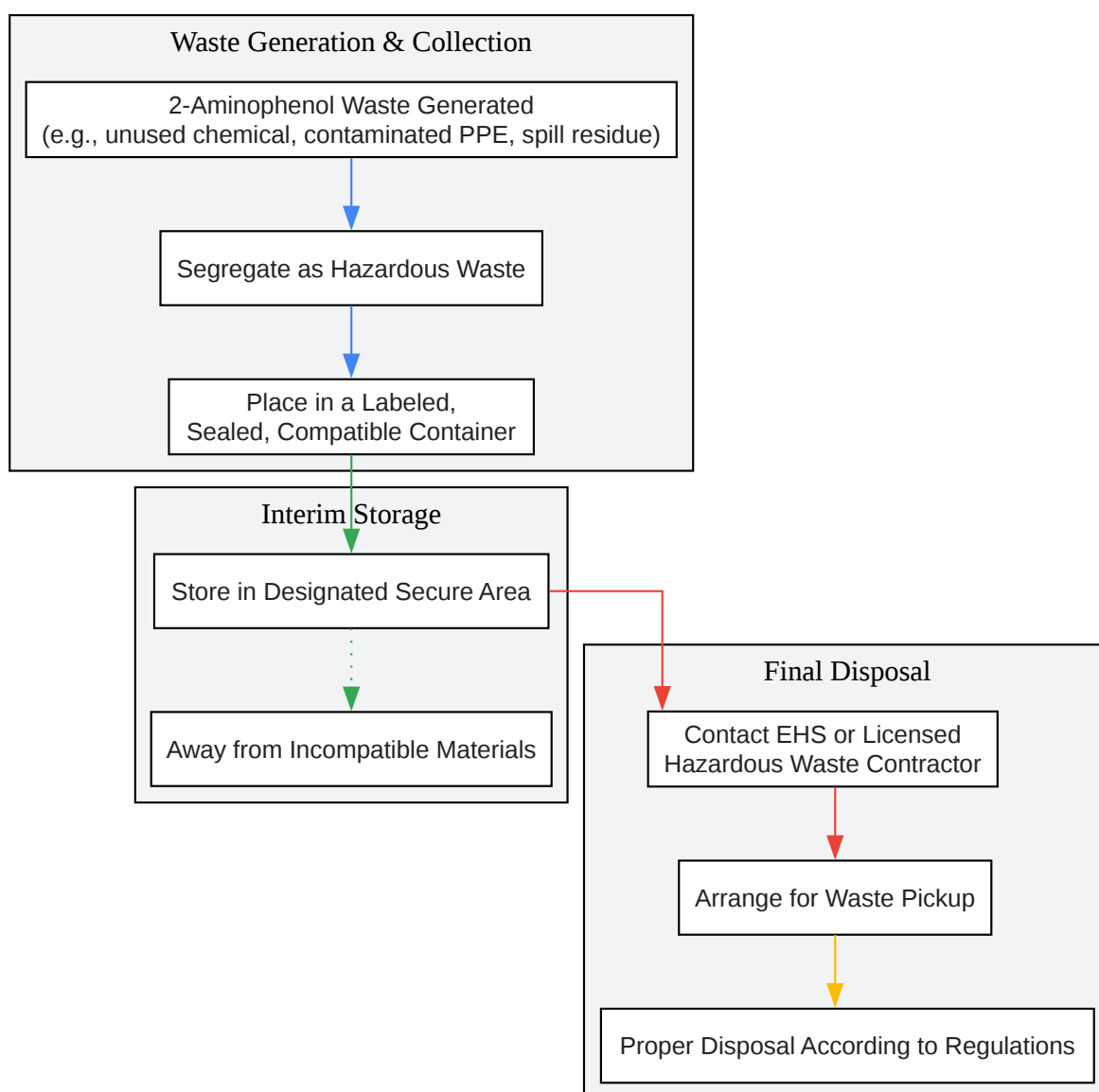
- Waste Identification and Segregation:
  - All materials contaminated with **2-aminophenol**, including personal protective equipment (PPE), weighing papers, absorbent materials from spills, and reaction byproducts, must be segregated as hazardous chemical waste.[5]
  - Do not mix **2-aminophenol** waste with other waste streams to prevent potentially dangerous chemical reactions.[5]
- Containerization:
  - Use a designated, leak-proof, and sealable waste container for all **2-aminophenol** waste. [4][5]

- The container material must be compatible with **2-aminophenol**.
- Clearly label the container with "Hazardous Waste" and "**2-Aminophenol**".[\[5\]](#)
- Storage:
  - Store the sealed waste container in a designated and secure hazardous waste accumulation area.[\[5\]](#)
  - The storage area should be well-ventilated, cool, and dry.[\[1\]](#)[\[2\]](#)
  - Keep waste containers away from sources of ignition, direct sunlight, strong acids, and strong bases.[\[1\]](#)
- Spill Management:
  - In case of a spill, immediately evacuate unnecessary personnel and ensure the area is well-ventilated.[\[1\]](#)[\[2\]](#)
  - Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and respiratory protection.[\[2\]](#)
  - For small spills, sweep or shovel the solid material into a suitable container for disposal.[\[1\]](#)  
[\[4\]](#) Moisten the material first to prevent dusting if appropriate.[\[4\]](#)
  - Collect any contaminated soil or absorbent materials and place them in the hazardous waste container.[\[2\]](#)
  - Prevent the spilled material from entering sewers or public waters.[\[1\]](#)[\[4\]](#)
- Disposal Request:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.[\[5\]](#)
  - Provide a complete and accurate description of the waste, including the chemical name and quantity.[\[5\]](#)

- Follow all institutional and regulatory procedures for waste manifest and handover.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-aminophenol** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **2-aminophenol** waste.

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## References

- 1. biochemopharma.fr [biochemopharma.fr]
- 2. lobachimie.com [lobachimie.com]
- 3. carlroth.com [carlroth.com]
- 4. 2-Aminophenol | C<sub>6</sub>H<sub>7</sub>NO | CID 5801 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. fishersci.com [fishersci.com]
- 8. ICSC 0824 - 2-AMINOPHENOL [inchem.org]
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